

Personal protective equipment for handling 2-Chloroethyl ethyl ether

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloroethyl ethyl ether

Cat. No.: B104041

[Get Quote](#)

Essential Safety and Handling Guide for 2-Chloroethyl Ethyl Ether

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **2-Chloroethyl ethyl ether**.

Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Chemical Safety and Properties

2-Chloroethyl ethyl ether is a highly flammable liquid and vapor that can cause irritation to the eyes, skin, and respiratory tract.^[1] It is crucial to handle this chemical with appropriate engineering controls and personal protective equipment.

Property	Value
CAS Number	628-34-2
Molecular Formula	C4H9ClO
Molecular Weight	108.57 g/mol
Appearance	Clear, colorless liquid
Boiling Point	107-108° C
Melting Point	-60° C
Flash Point	15° C (59° F)[1]
Density	0.99 g/cm ³

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following equipment should be used at all times when handling **2-Chloroethyl ethyl ether**:

PPE Category	Specification
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2] A face shield may be necessary in combination with breathing protection.[3]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2] Nitrile or butyl rubber gloves are generally recommended. Flame-retardant and antistatic protective clothing should be worn.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1][2] For concentrations above the NIOSH REL, or for any detectable concentration, a self-contained breathing apparatus (SCBA) with a full facepiece operated in a pressure-demand or other positive-pressure mode is recommended.[3]

Facilities must be equipped with an eyewash station and a safety shower in the immediate vicinity of where the chemical is handled.[1]

Operational Plan: Handling and Storage

Strict adherence to the following procedures is essential for the safe handling and storage of **2-Chloroethyl ethyl ether**.

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1]
- Ensure that an eyewash station and safety shower are readily accessible and operational.[1]

- Eliminate all potential ignition sources, such as open flames, sparks, and hot surfaces.[\[1\]](#)[\[4\]](#)
Use explosion-proof electrical, ventilating, and lighting equipment.[\[2\]](#)[\[5\]](#)
- Ground and bond all containers and receiving equipment when transferring the material to prevent static discharge.[\[1\]](#)[\[5\]](#)

2. Handling the Chemical:

- Wear the appropriate PPE as detailed in the table above.
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Do not breathe vapors or mists.[\[6\]](#)
- Use non-sparking tools when opening and closing containers.[\[4\]](#)[\[5\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)

3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area designated as a flammables area.[\[1\]](#)[\[5\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]](#)
- Store away from incompatible substances such as strong oxidizing agents and strong bases.
[\[1\]](#)[\[2\]](#)

Disposal Plan

2-Chloroethyl ethyl ether and any contaminated materials must be disposed of as hazardous waste.

1. Waste Collection:

- Collect waste in a suitable, labeled, and tightly sealed container.

- Do not mix with other waste streams unless explicitly instructed to do so by your institution's environmental health and safety (EHS) office.

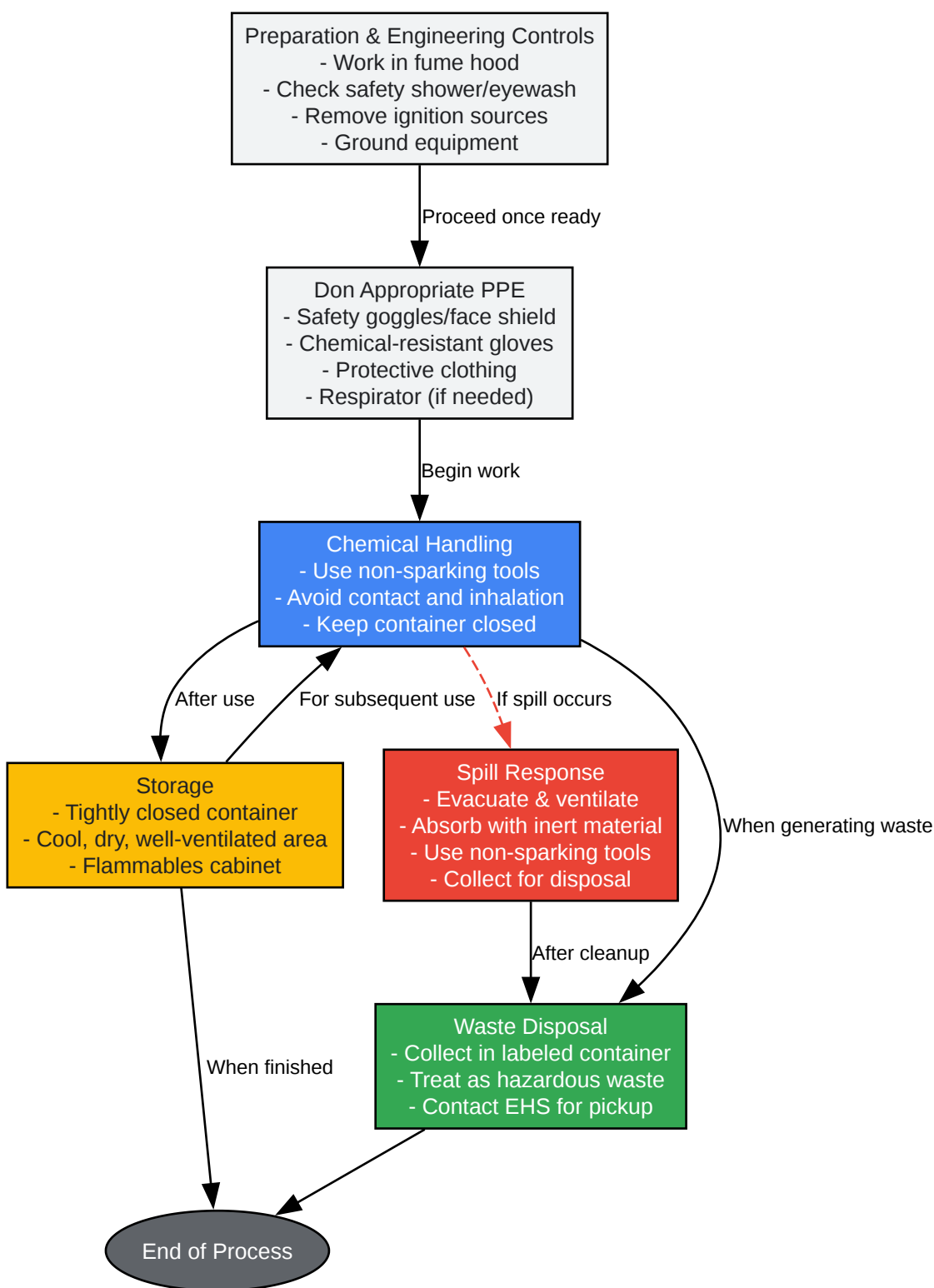
2. Spill Management:

- In the event of a spill, evacuate the area and remove all ignition sources.[\[1\]](#)
- Ventilate the area.
- Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[1\]](#) Do not use combustible materials like sawdust.
- Use non-sparking tools to scoop up the absorbed material and place it into a suitable container for disposal.[\[1\]](#)
- Do not allow the spill to enter sewers or waterways.[\[1\]](#)

3. Final Disposal:

- Dispose of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal company.
- Follow all local, state, and federal regulations for hazardous waste disposal. It may be necessary to contain and dispose of this chemical as a HAZARDOUS WASTE.[\[7\]](#)

Workflow for Handling 2-Chloroethyl Ethyl Ether



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **2-Chloroethyl ethyl ether**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. fishersci.com [fishersci.com]
- 3. Bis(2-chloroethyl) ether | C₄H₈Cl₂O | CID 8115 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. nj.gov [nj.gov]
- 5. Page loading... [guidechem.com]
- 6. fishersci.com [fishersci.com]
- 7. nj.gov [nj.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Chloroethyl ethyl ether]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b104041#personal-protective-equipment-for-handling-2-chloroethyl-ethyl-ether>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com